

Application Note: Synthesis of [1-(4-Fluorophenyl)cyclobutyl]methanamine HCl[1]

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Compound of Interest

Compound Name:	[1-(4-Fluorophenyl)cyclobutyl]methanamine
CAS No.:	1017462-08-6
Cat. No.:	B3073349

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Executive Summary & Retrosynthetic Analysis

This protocol details the laboratory-scale synthesis of [1-(4-Fluorophenyl)cyclobutyl]methanamine hydrochloride. This primary amine is a critical "warhead" for developing CNS-active agents. The cyclobutyl ring confers metabolic stability and conformational rigidity compared to open-chain analogs, while the 4-fluoro substitution modulates lipophilicity and metabolic clearance (blocking para-hydroxylation).

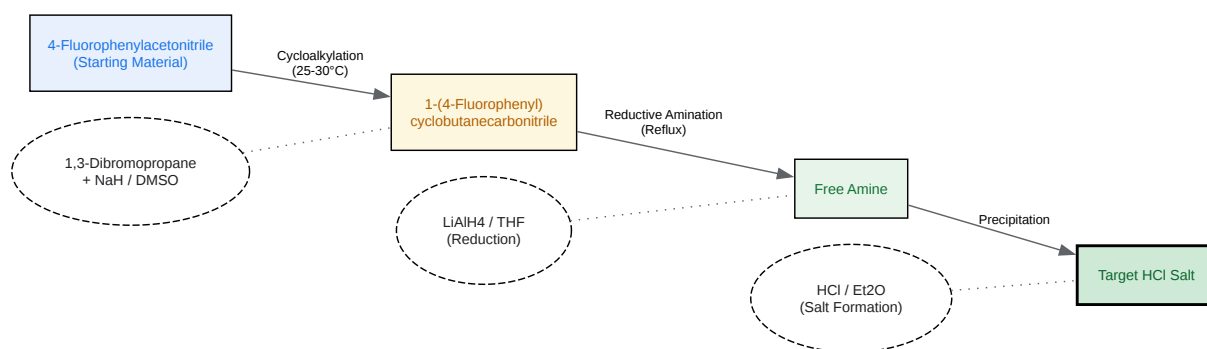
Retrosynthetic Logic: The most robust route disconnects the methylene-amine bond () back to a nitrile precursor. The cyclobutane ring is constructed via a double alkylation of 4-fluorophenylacetonitrile.

- Target: [1-(4-Fluorophenyl)cyclobutyl]methanamine

HCl[1]

- Precursor: 1-(4-Fluorophenyl)cyclobutanecarbonitrile
- Starting Materials: 4-Fluorophenylacetonitrile + 1,3-Dibromopropane

Reaction Scheme Diagram



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Caption: Three-stage linear synthesis from commercially available nitrile to the final hydrochloride salt.

Safety & Hazard Assessment (Critical)

- Sodium Hydride (NaH): Pyrophoric and water-reactive. Must be handled under inert atmosphere (Argon/Nitrogen). In case of fire, use Class D extinguisher or dry sand; never use water.
- Lithium Aluminum Hydride (LiAlH₄): Extremely reactive reducing agent. Reacts violently with water and protic solvents to release flammable hydrogen gas. Quenching requires a strict protocol (Fieser method).
- DMSO (Dimethyl Sulfoxide): Enhances skin permeability of toxic substances. Use nitrile gloves (double-gloved recommended).

- Cyanide Intermediates: While the starting material is a nitrile (organic cyanide), it does not release free cyanide ions under these conditions, but ingestion/inhalation is toxic.

Reagents & Equipment List

Reagent	Purity/Grade	Role
4-Fluorophenylacetonitrile	>98%	Starting Material
1,3-Dibromopropane	>99%	Alkylating Agent
Sodium Hydride (60% in oil)	Reagent Grade	Base
DMSO (Anhydrous)	>99.9%	Solvent (Step 1)
LiAlH (pellets or powder)	95%	Reducing Agent
THF (Anhydrous)	Inhibitor-free	Solvent (Step 2)
HCl (4M in Dioxane or Ether)	Reagent Grade	Salt Formation

Equipment:

- 3-Neck Round Bottom Flasks (250 mL, 500 mL)
- Mechanical Stirrer (Magnetic stirring may fail due to slurry viscosity in Step 1)
- Addition Funnels (Pressure-equalizing)
- Inert Gas Line (Schlenk line or balloon)
- Rotary Evaporator[2]

Detailed Experimental Protocol

Stage 1: Cycloalkylation

Objective: Synthesis of 1-(4-fluorophenyl)cyclobutanecarbonitrile.

- Setup: Flame-dry a 500 mL 3-neck flask. Equip with a mechanical stirrer, thermometer, and addition funnel. Flush with Argon.
- Base Preparation: Charge NaH (60% dispersion, 8.8 g, 0.22 mol, 2.2 equiv) into the flask. Wash twice with dry hexane to remove mineral oil if high purity is required (optional for this scale). Suspend in dry DMSO (40 mL).
- Addition:
 - Dissolve 4-Fluorophenylacetonitrile (13.5 g, 0.10 mol) and 1,3-dibromopropane (22.2 g, 0.11 mol) in a mixture of DMSO (20 mL) and diethyl ether (20 mL).
 - Note: The ether cosolvent helps moderate the exotherm and solubility.
 - Add this solution dropwise to the NaH suspension over 60 minutes. Maintain internal temperature between 25–35°C using an ice-water bath. The reaction is exothermic.
- Reaction: Stir at room temperature for 2 hours. Monitor by TLC (Hexane/EtOAc 9:1). The nitrile spot () should appear, and starting material () should disappear.
- Workup:
 - Pour the reaction mixture carefully onto 300 g of crushed ice/water.
 - Extract with Diethyl Ether (mL).
 - Wash combined organics with water () and Brine ().
 - Dry over MgSO

, filter, and concentrate.^[2]

- Purification: Distillation (high vacuum) or flash chromatography (SiO

, 0-5% EtOAc in Hexanes) yields the nitrile as a colorless to pale yellow oil.

Stage 2: Reduction of Nitrile

Objective: Conversion to **[1-(4-fluorophenyl)cyclobutyl]methanamine**.

- Setup: Flame-dry a 500 mL flask. Equip with reflux condenser and Ar inlet.

- Reagent Prep: Suspend LiAlH

(4.5 g, 0.12 mol) in anhydrous THF (100 mL). Cool to 0°C.

- Addition: Dissolve the nitrile from Stage 1 (approx 17.5 g, 0.10 mol) in THF (50 mL). Add dropwise to the LAH suspension.
- Reflux: Allow to warm to RT, then heat to gentle reflux (66°C) for 4–6 hours.
- Quench (Fieser Method):
 - Cool to 0°C.
 - Add 4.5 mL Water (slowly!).
 - Add 4.5 mL 15% NaOH.
 - Add 13.5 mL Water.
 - Warm to RT and stir for 30 mins until a granular white precipitate forms.
- Isolation: Filter through a Celite pad. Wash the pad with THF.^[2] Concentrate the filtrate to obtain the crude free amine oil.

Stage 3: Hydrochloride Salt Formation

Objective: Isolation of the stable solid salt.

- Dissolve the crude amine oil in minimal Diethyl Ether (or Ethanol).
- Cool to 0°C.
- Add HCl (2M in Diethyl Ether or 4M in Dioxane) dropwise with stirring until pH < 3.
- A white precipitate will form immediately.
- Stir for 30 minutes at 0°C.
- Filtration: Collect the solid by vacuum filtration. Wash with cold ether.
- Drying: Dry under vacuum at 40°C for 12 hours.

Analytical Characterization (Expected Data)

The following data represents the expected spectral signature for the HCl salt based on the structural analog (Sibutramine intermediates).

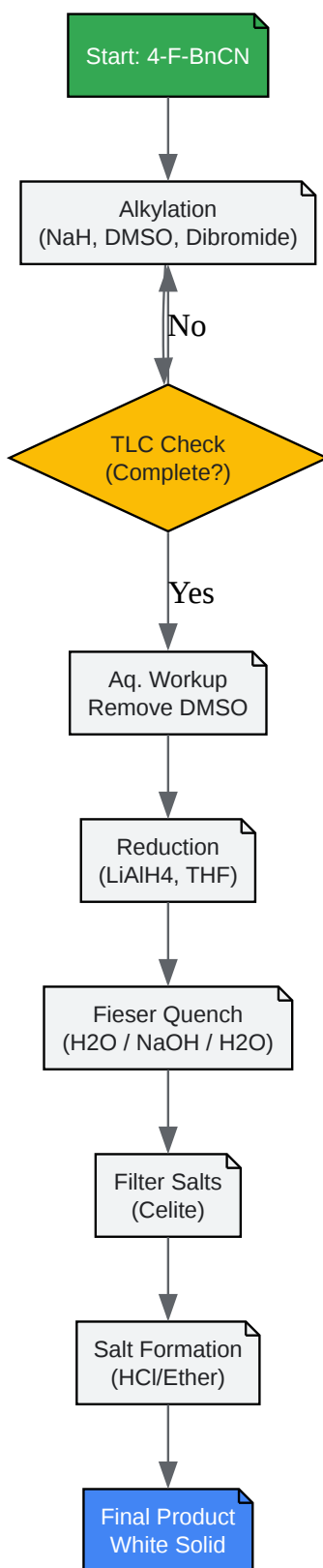
- Appearance: White crystalline powder.
- Melting Point: 210–215°C (Decomposition).
- ¹H NMR (400 MHz, DMSO-d₆):
 - 8.20 (br s, 3H, NH_3^+)
 - 7.35 (dd, 2H, Ar-H, meta to F)
 - 7.20 (t, 2H, Ar-H, ortho to F)
 - 3.15 (s, 2H, CH_2)
 - 2.30–2.40 (m, 2H, cyclobutyl)
 - 2.10–2.20 (m, 2H, cyclobutyl)

- 1.75–1.90 (m, 2H, cyclobutyl)
- F NMR:
 - 116.0 ppm (approx, singlet or multiplet depending on decoupling).

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Yield in Step 1	Incomplete alkylation (mono-alkylation)	Ensure NaH is fresh. Maintain temp >25°C during addition. Use slight excess of dibromide.
Emulsion in Workup	DMSO presence	Wash organic layer thoroughly with water (3x) to remove DMSO before brine wash.
Incomplete Reduction	Old LiAlH or wet solvent	Use fresh pellets. Ensure THF is distilled from Na/Benzophenone or from a solvent system.
Oily Product (Step 3)	Impurities preventing crystallization	Recrystallize the salt from Isopropanol/Ether or Ethanol/Ether.

Process Workflow Diagram



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Caption: Operational workflow for the synthesis and isolation of the target amine salt.

References

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Sources

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